

# Imazalil sulfate CAS number and molecular structure

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## Compound of Interest

Compound Name: Imazalil sulfate

Cat. No.: B166212

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## An In-depth Technical Guide to Imazalil Sulfate

This technical guide provides a comprehensive overview of **Imazalil sulfate**, a widely used fungicide. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data, experimental methodologies, and relevant biological pathways.

## Chemical Identity and Properties

**Imazalil sulfate**, a salt of the imidazole fungicide Imazalil, is primarily used in agriculture to protect crops from fungal pathogens.<sup>[1][2]</sup> Its systemic and curative properties work by disrupting the synthesis of ergosterol, a vital component of fungal cell membranes.<sup>[1][3][4]</sup>

CAS Number: 58594-72-2<sup>[1][2][5][6]</sup>

Molecular Structure:

- Molecular Formula: C<sub>14</sub>H<sub>16</sub>Cl<sub>2</sub>N<sub>2</sub>O<sub>5</sub>S (or C<sub>14</sub>H<sub>14</sub>Cl<sub>2</sub>N<sub>2</sub>O·H<sub>2</sub>SO<sub>4</sub>)<sup>[1][2][6]</sup>
- IUPAC Name: 1-[2-(2,4-dichlorophenyl)-2-prop-2-enoxyethyl]imidazole;sulfuric acid<sup>[7]</sup>
- SMILES: C=CCOC(CN1C=CN=C1)C2=C(C=C(C=C2)Cl)Cl.OS(=O)(=O)O<sup>[1][7]</sup>

## Physicochemical Properties

The following table summarizes the key physicochemical properties of Imazalil and its sulfate salt.

| Property         | Value  | Reference |
|------------------|--|-----------|
| Imazalil Sulfate |  |           |
| Molecular Weight | 395.26 g/mol                                   | [2][5]    |
| Melting Point    | 118 - 130°C                                    | [8]       |
| Physical State   | White to beige crystalline, hygroscopic powder | [8]       |
| Imazalil (Base)  |  |           |
| Molecular Weight | 297.18 g/mol                                   |           |
| Density          | 1.23 g/cm <sup>3</sup>                         | [2]       |
| Boiling Point    | 448.5°C at 760 mmHg                            | [2]       |
| Flash Point      | 225.1°C  | [2]       |
| Vapor Pressure   | 7 x 10 <sup>-8</sup> mm Hg at 20°C             | [8]       |

## Solubility

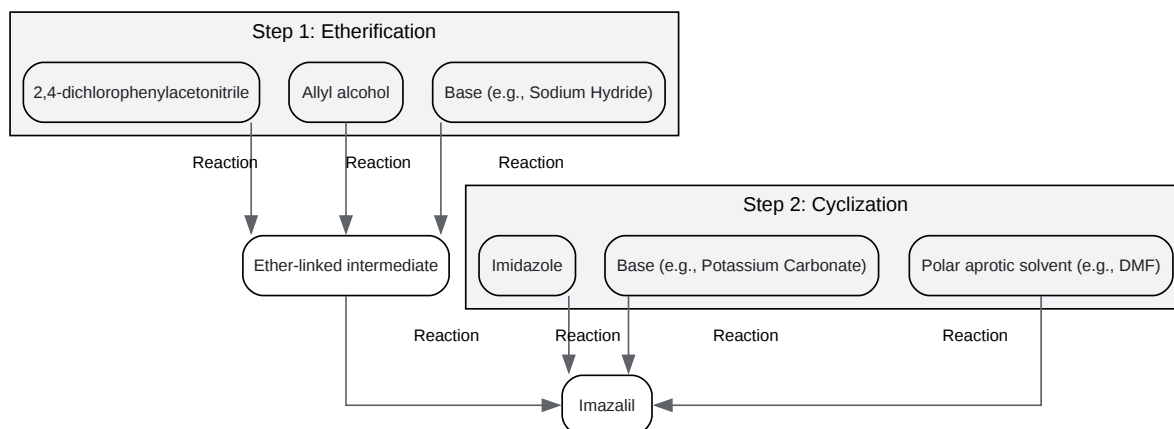
The solubility of Imazalil and its salts in various solvents at 20°C is presented below.

| Solvent              | Imazalil (base)<br>( g/100 ml) | Imazalil nitrate<br>( g/100 ml) | Imazalil sulfate<br>( g/100 ml) | Reference |
|----------------------|--------------------------------|---------------------------------|---------------------------------|-----------|
| Water                | 0.14                           | 2.38                            | >50                             | [8]       |
| Methanol             | >50                            | >100                            | >50                             | [8]       |
| Ethanol              | >50                            | 31.18                           | 36.3                            | [8]       |
| 2-Propanol           | >50                            | 4.57                            | 4.42                            | [8]       |
| Xylene               | >50                            | 0.49                            | <0.005                          | [8]       |
| Toluene              | >50                            | 0.87                            | <0.005                          | [8]       |
| n-Heptane            | 5.41                           | <0.001                          | <0.005                          | [8]       |
| Benzene              | >50                            | <0.005                          | [8]                             | [8]       |
| 4-methyl-2-pentanone | >50                            | 1.76                            | 0.03                            |           |
| Hexane               | 5.21                           | <0.005                          | [8]                             |           |
| Petroleum ether      | 6.16                           | <0.005                          | [8]                             |           |
| DMSO                 | 55 mg/mL                       | [9]                             |                                 |           |

## Experimental Protocols

### Synthesis of Imazalil

The synthesis of Imazalil is a multi-step process.[3][4] The general workflow is outlined below.



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Caption: General synthesis workflow for Imazalil.

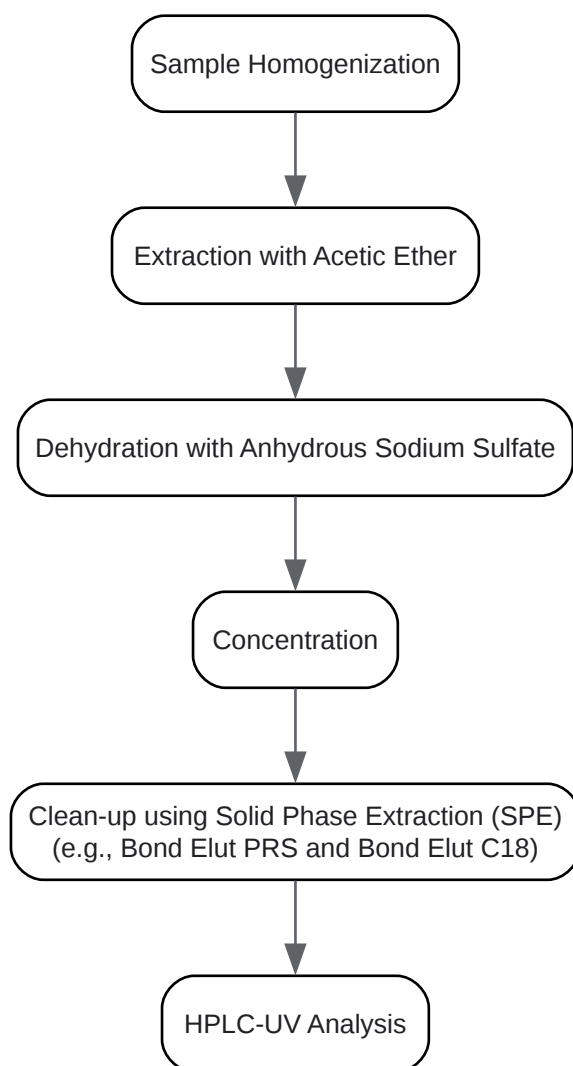
Methodology:

- Etherification: 2,4-dichlorophenylacetonitrile is reacted with allyl alcohol in the presence of a strong base, such as sodium hydride, to form an ether-linked intermediate.[4]
- Cyclization: The resulting intermediate undergoes cyclization with imidazole. This reaction is typically carried out in the presence of a base like potassium carbonate and in a polar aprotic solvent such as dimethylformamide (DMF) to yield Imazalil.[4]

To obtain **Imazalil sulfate**, the synthesized Imazalil base is then reacted with sulfuric acid.[3]

## Residue Analysis in Agricultural Products via HPLC

A common method for the determination of Imazalil residue in fruits and vegetables involves High-Performance Liquid Chromatography (HPLC) with UV detection.[10][11]



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Caption: Workflow for Imazalil residue analysis.

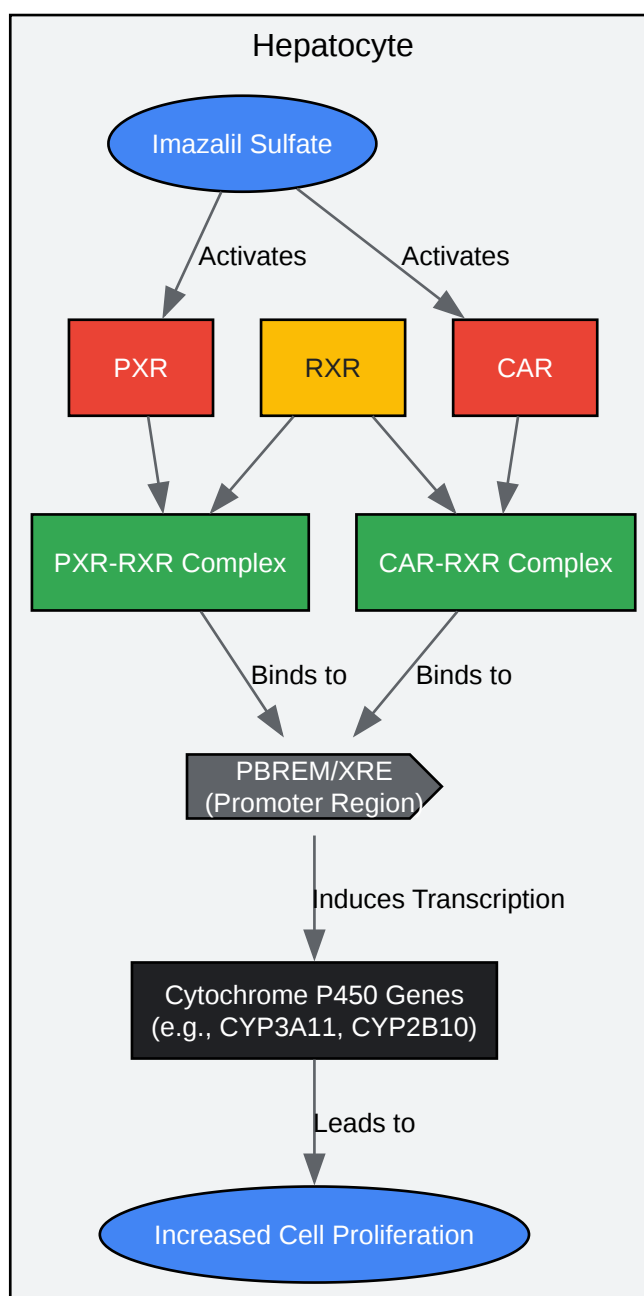
Detailed Protocol:

- Sample Preparation: Homogenize the fruit or vegetable sample. For dry samples, rinse with water and let stand for 30 minutes before blending.[10]
- Extraction: Extract the homogenized sample with acetic ether. A typical procedure involves blending with 60 mL of acetic ether, collecting the supernatant, and re-extracting the residue twice with 40 mL of acetic ether.[10]

- Dehydration and Concentration: Pool the extracts and dehydrate using anhydrous sodium sulfate. Concentrate the extract to approximately 10 mL in a 40°C water bath.[\[10\]](#)
- Clean-up: Purify the concentrated extract using solid-phase extraction (SPE) with cartridges such as Bond Elut PRS and Bond Elut C18 to remove interfering substances.[\[10\]](#)[\[11\]](#)
- HPLC Analysis:
  - Column: Inertsil ODS-3 (4.6 x 150 mm i.d.)[\[10\]](#)[\[11\]](#)
  - Mobile Phase: Acetonitrile-10 mM KH<sub>2</sub>PO<sub>4</sub> solution (pH 2.5) in a 35:65 ratio.[\[10\]](#)[\[11\]](#)
  - Flow Rate: 1.0 mL/min[\[10\]](#)
  - Detection: UV at 225 nm[\[10\]](#)
  - Injection Volume: 20 µL[\[10\]](#)
  - Detection Limit: 0.01 ppm[\[10\]](#)[\[11\]](#)

## Biological Activity and Signaling Pathways

Imazalil is known to interact with nuclear receptors in the liver, specifically the pregnane X receptor (PXR) and the constitutive androstane receptor (CAR).[\[12\]](#)[\[13\]](#)[\[14\]](#) This interaction can lead to the induction of cytochrome P450 enzymes and may play a role in hepatocyte proliferation.[\[12\]](#)[\[13\]](#)



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Caption: Imazalil-mediated activation of PXR and CAR signaling.

Mechanism of Action: **Imazalil sulfate** has been shown to strongly activate the murine pregnane X receptor (mPXR).[13] In cell-based reporter assays, Imazalil dose-dependently induces reporter gene expression in mPXR-expressing HepG2 cells.[13] It also increases the mRNA levels of hepatic CYP3A11 and CYP2B10 in mice.[12] The activation of these nuclear

receptors, particularly CAR, is considered a key event in the development of liver tumors in rodents, a mode of action that is debated for its relevance to humans.[14] When co-administered with a CAR agonist, Imazalil accelerates hepatocyte proliferation in mice.[12][13]

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## References

- 1. CAS 58594-72-2: Imazalil sulfate | CymitQuimica [cymitquimica.com]
- 2. Imazalil Sulfate | CAS#:58594-72-2 | Chemsrce [chemsrc.com]
- 3. Imazalil sulphate [sitem.herts.ac.uk]
- 4. Imazalil (Ref: R 023979) [sitem.herts.ac.uk]
- 5. scbt.com [scbt.com]
- 6. Imazalil sulfate | 58594-72-2 | FI24545 | Biosynth [biosynth.com]
- 7. Imazalil sulfate | C14H16Cl2N2O5S | CID 173636 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 409. Imazalil (Pesticide residues in food: 1977 evaluations) [inchem.org]
- 9. Imazalil sulfate | TargetMol [targetmol.com]
- 10. lawdata.com.tw [lawdata.com.tw]
- 11. researchgate.net [researchgate.net]
- 12. caymanchem.com [caymanchem.com]
- 13. medchemexpress.com [medchemexpress.com]
- 14. apps.who.int [apps.who.int]
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